

N-(m-PEG4)-N'-(biotin-PEG3)-Cy5 molecular weight

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Compound of Interest

Compound Name: N-(m-PEG4)-N'-(biotin-PEG3)-Cy5

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An In-depth Technical Guide on the Molecular Weight of **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5**

This guide provides a detailed breakdown of the molecular weight for **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5**, a complex molecule commonly utilized in biomedical research and diagnostics. The information is tailored for researchers, scientists, and professionals in the field of drug development who require precise molecular data for their work.

Core Molecular Properties

The compound **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5** is a derivative of cyanine dye, featuring a biotin moiety for affinity binding and polyethylene glycol (PEG) linkers to enhance solubility and provide spacing. Its key quantitative data are summarized below.

Property	Value	Source
Molecular Weight	982.7 g/mol [1] or 982.72 g/mol [2]	Alfa Chemistry, DC Chemicals
Molecular Formula	C52H76CIN5O9S[1][2]	Alfa Chemistry, DC Chemicals

Component Molecular Weight Analysis

The final molecular weight of **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5** is the sum of its constituent parts: the m-PEG4 linker, the biotin-PEG3 linker, and the Cy5 dye, accounting for atoms lost during their conjugation. While the exact synthetic route can vary, an analysis of common

precursors provides insight into the final molecular weight. The table below outlines the molecular weights of representative precursor molecules.

Component	Representative Precursor	Molecular Formula	Molecular Weight (g/mol)
m-PEG4	m-PEG4-amine	C ₉ H ₂₁ NO ₄	207.3[3]
Biotin-PEG3	Biotin-PEG3-acid	C ₁₉ H ₃₃ N ₃ O ₇ S	447.6[4]
Cy5	Cy5 NHS ester	C ₃₆ H ₄₂ ClN ₃ O ₄	616.2[5]

Note: The final molecular weight of the assembled molecule is not a simple sum of these precursors, as atoms are eliminated during the formation of amide or other covalent bonds.

Experimental Protocols

Determining the molecular weight of a specific chemical compound like **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5** is typically achieved through analytical techniques rather than experimental protocols in a biological sense. The most common method is:

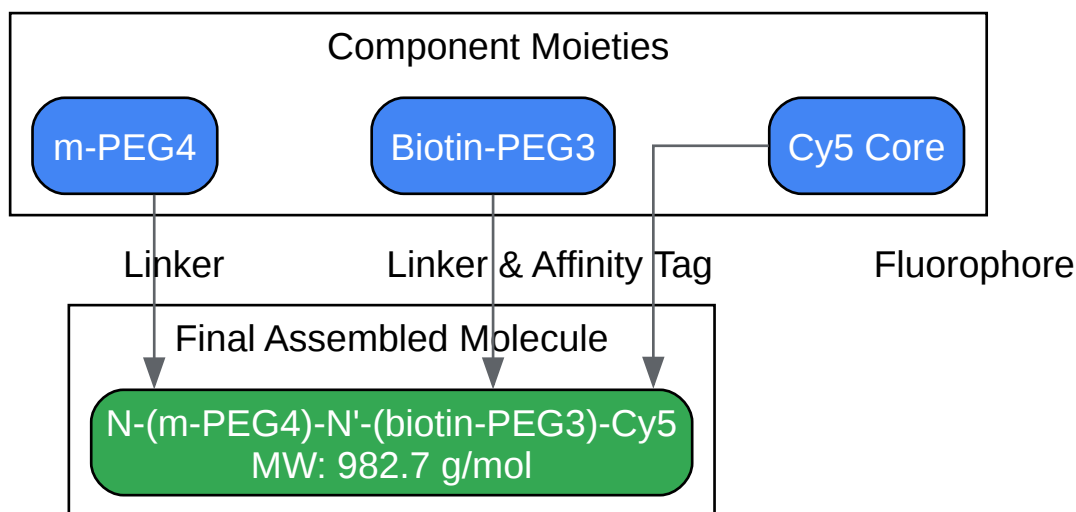
Mass Spectrometry:

- Objective: To determine the precise mass-to-charge ratio of the ionized molecule, from which the molecular weight is calculated.
- Methodology:
 - A sample of **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5** is dissolved in a suitable solvent.
 - The solution is introduced into a mass spectrometer.
 - The molecules are ionized, often using techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
 - The ionized molecules are then separated based on their mass-to-charge ratio in a mass analyzer.

- A detector measures the abundance of ions at each mass-to-charge ratio, generating a mass spectrum. The peak corresponding to the molecular ion provides the molecular weight.

Visualization of Molecular Assembly

The following diagram illustrates the conceptual assembly of the final molecule from its primary components.



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